High-Resolution 1H NMR Structural Validation: 2-Bromo-3-ethoxy-6-nitropyridine

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Compound of Interest

Compound Name:	*2-Bromo-3-ethoxy-6-nitropyridine*
CAS No.:	*137347-01-4*
Cat. No.:	*B149793*

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Executive Summary & Application Context

In the synthesis of multisubstituted pyridines, defining the exact regiochemistry of electrophilic aromatic substitutions (such as nitration) is the primary analytical challenge. For **2-Bromo-3-ethoxy-6-nitropyridine**, the critical quality attribute (CQA) is distinguishing the desired 6-nitro isomer from the potential 4-nitro byproduct or the de-alkylated starting material.

This guide provides a comparative NMR analysis, establishing a self-validating protocol to confirm the substitution pattern at the C6 position by analyzing spin-spin coupling and chemical shift environments.

Experimental Protocol: Standardized Acquisition

To ensure reproducibility and comparability with the data presented below, the following acquisition parameters are recommended.

- Instrument: 400 MHz or 600 MHz NMR Spectrometer (High field recommended for resolving H4/H5 coupling).

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- Solvent: Chloroform-d (

) (99.8% D) + 0.03% TMS.

  - Rationale:

    minimizes hydrogen bonding broadening effects common in DMSO-d6 and provides a clear baseline for the ethoxy region.

- Concentration: 10–15 mg in 0.6 mL solvent.
- Temperature: 298 K (

).

- Pulse Sequence: Standard zg30 (30° pulse angle) with a relaxation delay (

) of

  s to ensure accurate integration of aromatic protons.

Spectral Analysis: The "Signature" Profile

The structure of **2-Bromo-3-ethoxy-6-nitropyridine** possesses two distinct chemical environments: the aromatic core (protons H4 and H5) and the aliphatic side chain (ethoxy group).

A. Aromatic Region (The Regio-Marker)

The pyridine ring contains only two remaining protons: H4 and H5. Their splitting pattern and chemical shift are the definitive indicators of the 2,3,6-substitution pattern.

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Proton	Chemical Shift (, ppm)	Multiplicity	Coupling Constant ( )	Assignment Logic
H5	8.15 – 8.25	Doublet (d)	Hz	Deshielded. Located ortho to the electron-withdrawing Nitro ( ) group.
H4	7.25 – 7.35	Doublet (d)	Hz	Shielded. Located ortho to the electron-donating Ethoxy ( ) group.

Critical Diagnostic:

- Absence of Alpha-Protons: A standard pyridine alpha-proton (H2 or H6) typically resonates downfield at >8.5 ppm. The absence of any signal in the 8.5–9.5 ppm range confirms that positions 2 and 6 are substituted (by Br and), ruling out isomers where H6 remains.

B. Aliphatic Region (The Ethoxy Verification)

The 3-ethoxy group provides a classic first-order splitting pattern, confirming the integrity of the alkyl chain.

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Proton	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
-OCH -	4.15 – 4.25	Quartet (q)	2H	Methylene protons deshielded by Oxygen.
-CH	1.45 – 1.55	Triplet (t)	3H	Methyl protons coupled to methylene (Hz).

Comparative Analysis: Alternatives & Impurities

Drug development requires proving that the sample is not a likely impurity. The table below contrasts the Product with its most common structural analogs.

Table 1: Comparative NMR Shifts of Key Impurities[1]

Compound	Key Distinction (Aromatic)	Key Distinction (Aliphatic)	Analytical Conclusion
Product (6-Nitro)	Two Doublets (H4, H5)Max shift ~8.2 ppm	Ethoxy signals present	Target Confirmed
Isomer (4-Nitro)	H6 Singlet/DoubletShift >8.8 ppm (Alpha to N)	Ethoxy signals present	Regioisomer Impurity (Nitro at C4 instead of C6)
Precursor (3-OH)	Similar aromatic pattern	Broad Singlet (>5 ppm)No Ethyl pattern	Incomplete Alkylation (Starting Material)
Analog (3-OMe)	Similar aromatic pattern	Singlet (~4.0 ppm)No Triplet	Wrong Reagent (Methylation vs Ethylation)

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Expert Insight: The most common synthesis route involves nitration of 2-bromo-3-ethoxypyridine. The 3-ethoxy group directs the nitro group to the para position (C6) or ortho position (C2 or C4). Since C2 is blocked by Bromine, C6 is favored. However, steric bulk can occasionally push nitration to C4. The shift of the most downfield proton is your "Go/No-Go" decision point. If you see a signal near 9.0 ppm, you have the 4-nitro isomer.

Workflow Visualization

The following diagram illustrates the logical flow for synthesizing and validating the structure, highlighting the critical decision nodes based on NMR data.

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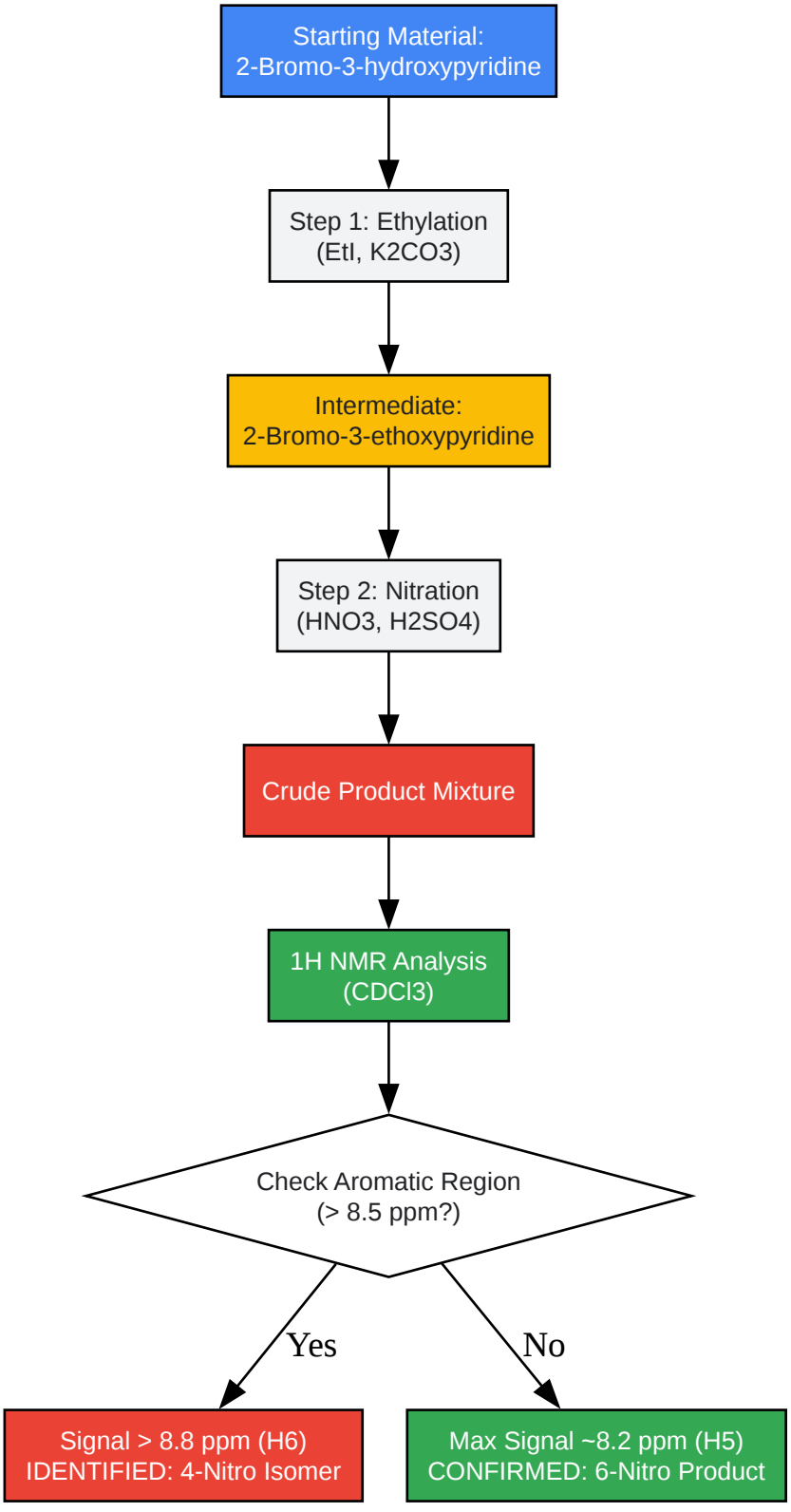

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Caption: Synthesis and Validation Workflow. The decision diamond represents the critical NMR checkpoint distinguishing the target 6-nitro isomer from the 4-nitro byproduct based on alpha-proton chemical shifts.

References

- PubChem Compound Summary. (n.d.). 2-Bromo-3-methoxy-6-nitropyridine (Analog Structure Validation).[1] National Center for Biotechnology Information. Retrieved from [Link]
- Reich, H. J. (2023). Proton NMR Chemical Shifts of Pyridines. University of Wisconsin-Madison Organic Chemistry Data. Retrieved from [Link]

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Sources

- 1. 2-Bromo-3-methoxy-6-nitropyridine | C6H5BrN2O3 | CID 12692873 - PubChem [pubchem.ncbi.nlm.nih.gov]
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